

Proper Disposal of 6-Chloro-2,2'-bipyridine: A Comprehensive Guide

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Compound of Interest

Compound Name: 6-Chloro-2,2'-bipyridine

Cat. No.: B082679

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For Immediate Use by Laboratory Professionals

This document provides essential safety and logistical information for the proper handling and disposal of **6-Chloro-2,2'-bipyridine** (CAS No. 13040-77-2). Adherence to these procedures is critical to ensure personnel safety and environmental compliance. This guide is intended for researchers, scientists, and drug development professionals who handle this compound in a laboratory setting.

Essential Safety & Handling Information

6-Chloro-2,2'-bipyridine is a chemical compound that requires careful handling due to its potential health hazards. It is classified as harmful if swallowed, causes skin irritation, causes serious eye irritation, and may cause respiratory irritation.^[1] Always consult the Safety Data Sheet (SDS) before handling this compound and wear appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.^[1] All handling of this compound should be performed in a well-ventilated area, preferably within a chemical fume hood.

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **6-Chloro-2,2'-bipyridine**.

Property	Value
Molecular Formula	C ₁₀ H ₇ CIN ₂ [2] [3]
Molecular Weight	190.63 g/mol [2] [3]
Appearance	Solid
Melting Point	62°C [4]
Boiling Point	320.6°C at 760 mmHg [4]
Solubility	Slightly soluble (2.3 g/L at 25°C) [2]
pKa	3.72 ± 0.22 (Predicted) [2]
Storage Temperature	Room temperature, under an inert atmosphere

Spill & Emergency Procedures

Minor Spills:

- Evacuate and Ventilate: Immediately alert others in the area and ensure the area is well-ventilated.
- Don Appropriate PPE: Wear chemical-resistant gloves, safety goggles, a lab coat, and if necessary, respiratory protection.
- Contain and Absorb: Cover the spill with an inert absorbent material such as vermiculite, dry sand, or earth.
- Collect Waste: Carefully sweep or scoop the absorbed material into a clearly labeled, sealable hazardous waste container.
- Decontaminate: Clean the spill area with a suitable solvent (e.g., soap and water), and collect the cleaning materials for disposal as hazardous waste.

Major Spills:

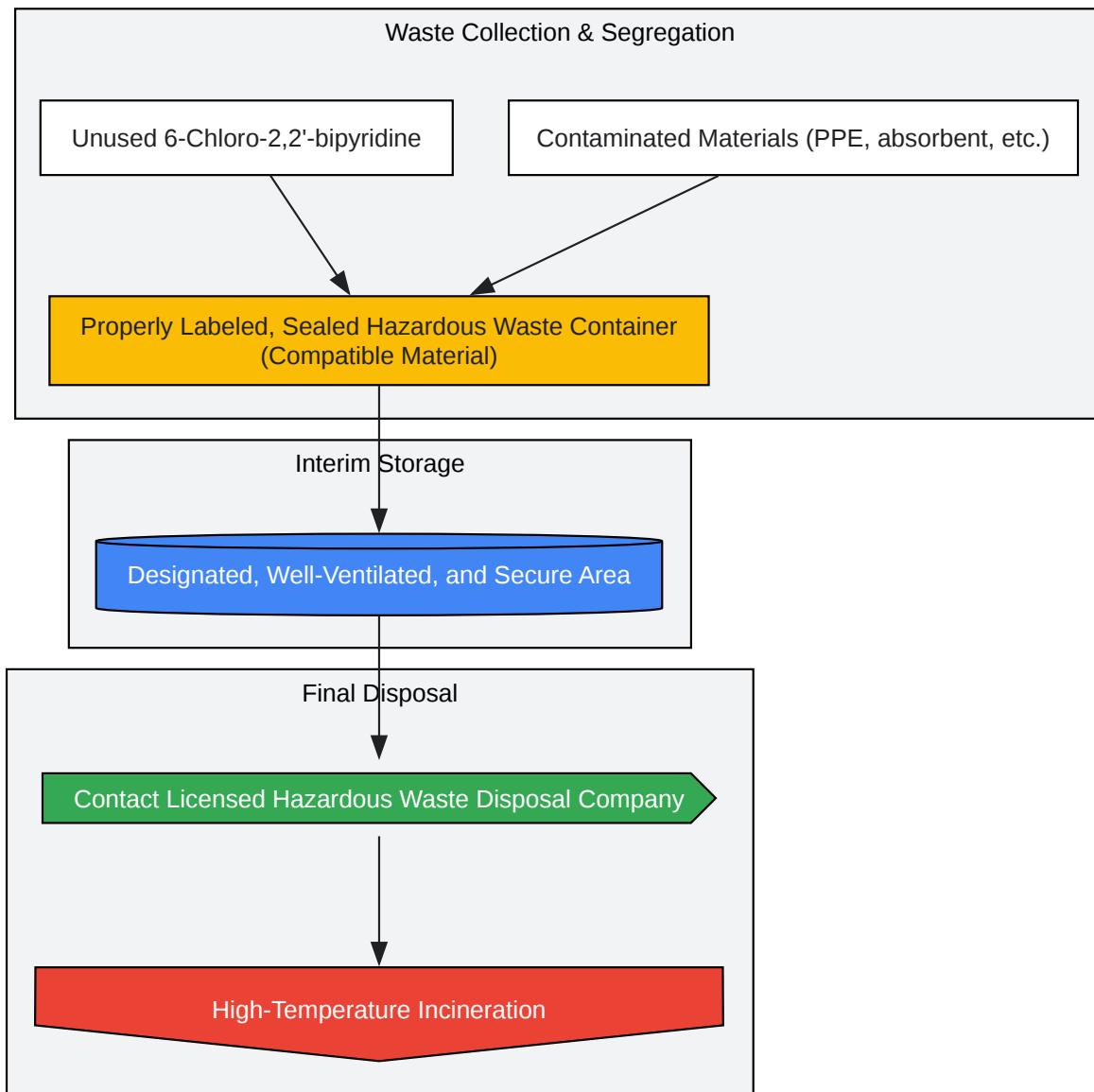
- Evacuate Immediately: Evacuate all personnel from the affected area.

- Contact Emergency Services: Immediately contact your institution's Environmental Health and Safety (EHS) department or emergency response team.
- Do Not Attempt to Clean: Do not attempt to clean up a major spill without specialized training and equipment.

Proper Disposal Workflow

The primary and recommended method for the disposal of **6-Chloro-2,2'-bipyridine** is through a licensed and certified hazardous waste disposal company. High-temperature incineration is the preferred method for the complete destruction of chlorinated organic compounds. Attempting to dispose of this chemical through standard laboratory or municipal waste streams is strictly prohibited.

The following diagram outlines the logical workflow for the proper disposal of **6-Chloro-2,2'-bipyridine**.



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Caption: Logical workflow for the proper disposal of **6-Chloro-2,2'-bipyridine**.

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- To cite this document: BenchChem. [Proper Disposal of 6-Chloro-2,2'-bipyridine: A Comprehensive Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b082679#6-chloro-2-2-bipyridine-proper-disposal-procedures>]

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